

# hexyl crotonate solubility in water and ethanol

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Hexyl crotonate

CAS No.: 19089-92-0

Cat. No.: S749177

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## Physical Properties & Solubility Data

The table below summarizes the key physical properties and solubility information for **hexyl crotonate**.

Property	Value	Notes / Source
Chemical Formula	$C_{10}H_{18}O_2$	[1] [2] [3]
Molecular Weight	170.25 - 170.27 g/mol	[1] [3] [4]
Water Solubility	52.1 mg/L at 25°C	Estimated value (WSKOWWIN v1.41) [2] [5]
Solubility in Ethanol	Soluble	Qualitative finding; no quantitative data available [3] [4]
LogP (log $K_{OW}$ )	3.60 - 3.97	Indicates lipophilicity [2] [3]
Boiling Point	209.9°C - 216.6°C	[2] [3] [4]

The available data suggests that **hexyl crotonate** has **low solubility in water** but is **soluble in ethanol**, consistent with its structure as a fatty acid ester [1] [3].

## Experimental Determination & Characterization

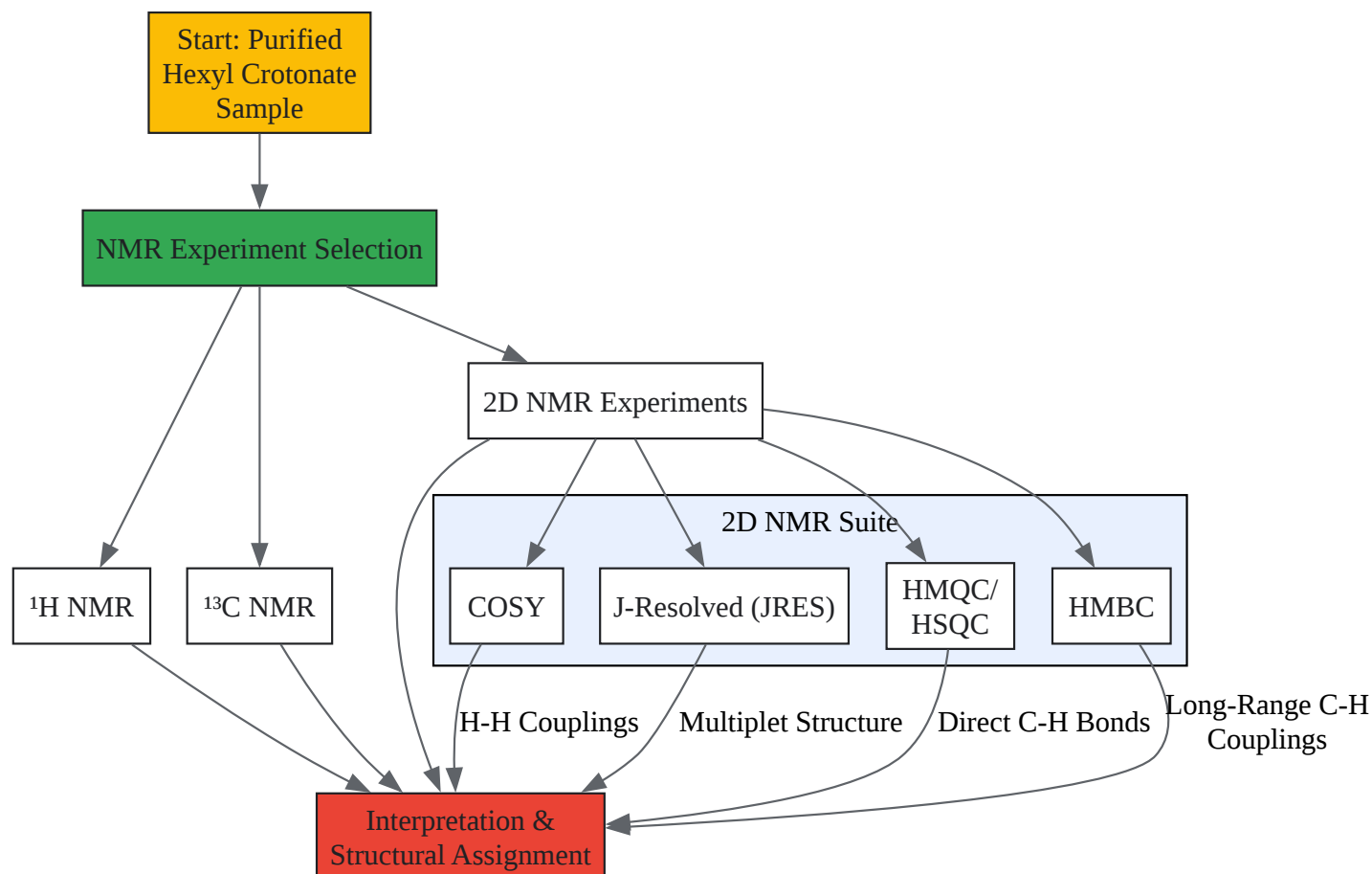
For research purposes, here are methodologies and protocols for determining and confirming the properties of esters like **hexyl crotonate**.

## Protocol for Solubility Determination

- **Sample Preparation:** Place a known mass of **hexyl crotonate** into a sealed vial containing the solvent (e.g., deionized water or absolute ethanol).
- **Equilibration:** Agitate the mixture continuously in a temperature-controlled water bath at 25°C for 24 hours to reach saturation.
- **Phase Separation:** Allow the phases to separate completely. For aqueous solutions, centrifugation may be necessary.
- **Analysis:** Withdraw a sample from the saturated phase and analyze the concentration of **hexyl crotonate** using a calibrated technique such as **Gas Chromatography (GC)** or **High-Performance Liquid Chromatography (HPLC)**.

## Structural Confirmation with NMR Spectroscopy

While the search results provide detailed NMR analysis for the related compound **ethyl crotonate** [6], the same suite of experiments can be applied to **hexyl crotonate** for structural confirmation and purity assessment. The workflow for a comprehensive NMR characterization is outlined below. Note that this is a general workflow for characterizing organic molecules via NMR, adapted from the methodology applied to ethyl crotonate [6].



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### *NMR Characterization Workflow*

- **<sup>1</sup>H NMR:** Identifies the types and numbers of hydrogen atoms in the molecule, providing information on the vinyl hydrogens of the crotonate group and the aliphatic hydrogens of the hexyl chain [6].
- **<sup>13</sup>C NMR & DEPT:** These experiments identify all carbon environments, including the carbonyl carbon, olefinic carbons, and aliphatic chain carbons. DEPT experiments distinguish between CH<sub>3</sub>, CH<sub>2</sub>, and CH groups [6].
- **2D NMR:**
  - **COSY:** Reveals spin-spin coupling between protons that are close to each other in the structure [6].
  - **Heteronuclear Correlation (HMQC/HSQC):** Directly correlates hydrogen atoms to the carbon atoms they are bonded to [6].

- **Heteronuclear Multiple Bond Correlation (HMBC):** Detects longer-range couplings between hydrogens and carbons (e.g., 2-4 bonds away), which is crucial for establishing connections between molecular fragments, such as linking the ester oxygen to the alkyl chain [6].

## Key Takeaways

- The provided solubility value for water (**52.1 mg/L**) is a **software-estimated figure**, not an experimental measurement.
- Solubility in ethanol is confirmed qualitatively but lacks a precise numerical value.
- A standard experimental protocol for solubility determination and a comprehensive NMR workflow are available for researchers to obtain precise data and confirm the compound's identity and purity.

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To cite this document: Smolecule. [hexyl crotonate solubility in water and ethanol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b749177#hexyl-crotonate-solubility-in-water-and-ethanol>]

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